

A Technical Guide to Commercial Suppliers and Research Applications of Carbofuran-d3

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Compound of Interest

Compound Name: 2,2-Dimethyl-2,3-dihydro-1-benzofuran-7-yl (~2~H_3_)methylcarbamate

Cat. No.: B020933

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For researchers, scientists, and professionals in drug development, the use of isotopically labeled standards is crucial for accurate quantification in analytical studies. This in-depth technical guide provides an overview of commercial suppliers of Carbofuran-d3, a deuterated internal standard for the highly toxic carbamate insecticide, carbofuran. Furthermore, it details experimental protocols for its application in analytical chemistry and explores the biochemical mechanism of action of its non-labeled counterpart.

Commercial Availability of Carbofuran-d3

Carbofuran-d3 is primarily utilized as an internal standard in mass spectrometry-based methods to ensure the precise quantification of carbofuran in various matrices, including environmental and biological samples. Several reputable chemical suppliers offer Carbofuran-d3 for research purposes. The following table summarizes the product information from key commercial vendors.

| Supplier | Product Name | Catalog Number | CAS Number | Molecular Formula | Purity/Grade |
|---------------------|---|------------------|--------------|--|--------------------------------|
| Sigma-Aldrich | Carbofuran-d3 PESTANAL®, analytical standard | 34019 | 1007459-98-4 | C ₁₂ H ₁₂ D ₃ NO ₃ | Analytical Standard |
| Cayman Chemical | Carbofuran-d3 | 25636 | 1007459-98-4 | C ₁₂ H ₁₂ D ₃ NO ₃ | ≥98% (Carbofuran-d3) |
| LGC Standards | Carbofuran D3 (N-methyl D3) | TRC-C175802-10MG | 1007459-98-4 | C ₁₂ H ₁₂ D ₃ NO ₃ | Not specified |
| VIVAN Life Sciences | Carbofuran-d3 | VLCS-00520 | 1007459-98-4 | C ₁₂ H ₁₂ D ₃ NO ₃ | Not specified |
| HPC Standards GmbH | D3-Carbofuran | 676034 | 1007459-98-4 | C ₁₂ H ₁₂ D ₃ NO ₃ | High-purity reference material |

Experimental Protocols

The primary application of Carbofuran-d3 is as an internal standard in chromatographic and mass spectrometric analysis of carbofuran. Its utility stems from its similar chemical and physical properties to carbofuran, while its mass difference allows for clear differentiation in mass spectrometry.

Quantification of Carbofuran in Water Samples using LC-MS/MS with Carbofuran-d3 Internal Standard

This protocol outlines a general procedure for the analysis of carbofuran in water samples.

1. Sample Preparation:

- Collect water samples in clean glass containers.

- To a 100 mL aliquot of the water sample, add a known concentration of Carbofuran-d3 solution (e.g., 100 ng/mL) as the internal standard.
- Perform solid-phase extraction (SPE) for sample cleanup and concentration.
 - Condition a C18 SPE cartridge with methanol followed by deionized water.
 - Load the water sample onto the cartridge.
 - Wash the cartridge with deionized water to remove interfering substances.
 - Elute the analyte and internal standard with an appropriate organic solvent, such as acetonitrile or methanol.
- Evaporate the eluate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in a suitable solvent (e.g., 1 mL of methanol/water, 50:50 v/v) for LC-MS/MS analysis.

2. LC-MS/MS Analysis:

- Liquid Chromatography (LC) Conditions:
 - Column: C18 reverse-phase column (e.g., 100 mm x 2.1 mm, 2.6 μ m particle size).
 - Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
 - Flow Rate: 0.3 mL/min.
 - Injection Volume: 5 μ L.
- Mass Spectrometry (MS/MS) Conditions:
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Multiple Reaction Monitoring (MRM): Monitor specific precursor-to-product ion transitions for both carbofuran and Carbofuran-d3.

- Carbofuran: e.g., m/z 222 -> 165
- Carbofuran-d3: e.g., m/z 225 -> 168
- Quantification:
 - Generate a calibration curve by plotting the ratio of the peak area of carbofuran to the peak area of Carbofuran-d3 against the concentration of carbofuran standards.
 - Determine the concentration of carbofuran in the unknown samples from the calibration curve.



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Workflow for Carbofuran quantification using Carbofuran-d3.

Acetylcholinesterase Inhibition Assay

Carbofuran's primary mechanism of toxicity is the inhibition of the enzyme acetylcholinesterase (AChE). While Carbofuran-d3 is not typically used in this assay, understanding the mechanism is vital for researchers in this field. This assay can be used to determine the potency of carbofuran as an AChE inhibitor.

1. Principle:

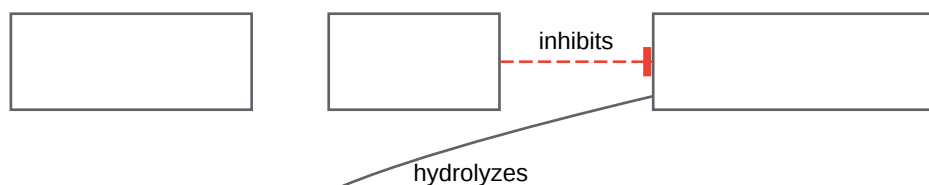
- AChE hydrolyzes the substrate acetylthiocholine to thiocholine.
- Thiocholine reacts with 5,5'-dithiobis-(2-nitrobenzoic acid) (DTNB, Ellman's reagent) to produce a yellow-colored product, 5-thio-2-nitrobenzoic acid, which can be measured spectrophotometrically at 412 nm.

- In the presence of an inhibitor like carbofuran, the activity of AChE is reduced, leading to a decrease in the rate of color formation.

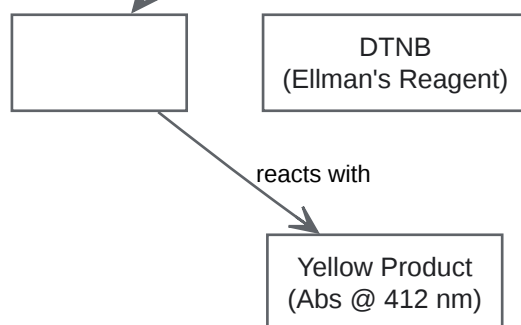
2. Protocol:

- Prepare a stock solution of carbofuran in a suitable solvent (e.g., DMSO).
- In a 96-well microplate, add:
 - Phosphate buffer (pH 8.0).
 - AChE enzyme solution.
 - Varying concentrations of carbofuran solution.
- Incubate the plate at room temperature for a defined period (e.g., 15 minutes) to allow the inhibitor to interact with the enzyme.
- Initiate the reaction by adding a solution of acetylthiocholine and DTNB.
- Measure the absorbance at 412 nm at regular intervals using a microplate reader.
- Calculate the percentage of AChE inhibition for each carbofuran concentration.
- Plot the percentage of inhibition against the logarithm of the carbofuran concentration to determine the IC_{50} value (the concentration of inhibitor that causes 50% inhibition of enzyme activity).

Enzymatic Reaction



Colorimetric Detection



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Mechanism of Acetylcholinesterase inhibition by Carbofuran.

Conclusion

Carbofuran-d3 is an indispensable tool for researchers requiring accurate and reliable quantification of carbofuran. A variety of commercial suppliers provide high-purity Carbofuran-d3 for such analytical applications. The detailed experimental protocols for its use as an internal standard in LC-MS/MS, along with an understanding of the biochemical basis of carbofuran's toxicity through acetylcholinesterase inhibition, provide a comprehensive resource for scientists in environmental monitoring, toxicology, and drug development. The use of stable isotope-labeled standards like Carbofuran-d3 is fundamental to achieving high-quality, reproducible data in modern analytical science.

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